

Introduction: The Strategic Value of Strained Scaffolds in Modern Chemistry

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Compound of Interest

Compound Name: *Methyl 3-bromocyclobutane-1-carboxylate*

CAS No.: 1638771-96-6

Cat. No.: B3419975

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In the landscape of contemporary drug discovery and materials science, the pursuit of novel molecular architectures that confer unique three-dimensional properties is paramount. Among these, strained carbocyclic systems, particularly the cyclobutane motif, have emerged as powerful tools for medicinal chemists.^[1] **Methyl 3-bromocyclobutane-1-carboxylate** (CAS No: 4935-00-6) represents a key building block in this class. It is a bifunctional molecule featuring a reactive bromine atom and a versatile methyl ester, both anchored to a compact, puckered cyclobutane ring.

This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of data to offer field-proven insights into the compound's properties, reactivity, synthesis, and strategic applications, grounded in established scientific principles. We will explore the causality behind its chemical behavior and provide a framework for its effective utilization in research and development programs.

Part 1: Core Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and chemical properties is the foundation of its successful application. The data presented below has been consolidated from multiple sources to provide a reliable reference.

Physicochemical Properties

Methyl 3-bromocyclobutane-1-carboxylate is typically supplied as a mixture of cis and trans isomers.^[2] The presence of these stereoisomers is a critical consideration for subsequent synthetic steps and final product characterization. It appears as a colorless to light yellow liquid under standard conditions.^{[2][3][4]}

Property	Value	Source(s)
CAS Number	4935-00-6	^{[2][3][4][5][6]}
Molecular Formula	C ₆ H ₉ BrO ₂	^{[3][5][7][8]}
Molecular Weight	193.04 g/mol	^{[3][4][5][8]}
Appearance	Colorless to Light Yellow Liquid	^{[2][3][4]}
Predicted Density	1.570 ± 0.06 g/cm ³	^[4]
Specific Gravity (20/20)	1.48	
Predicted Boiling Point	193.8 ± 33.0 °C (at 760 mmHg)	^[4]
Flash Point	71 °C	
Purity (Typical)	>98.0% (GC, total of isomers)	^[2]
Storage Conditions	Sealed in a dry, well-ventilated place. Refrigerated (0-10°C). ^[4] Heat sensitive.	

Stereochemistry: The cis/trans Isomer Landscape

The substitution pattern on the cyclobutane ring gives rise to cis and trans diastereomers. The relative orientation of the bromo and carboxylate groups significantly influences the molecule's shape, dipole moment, and reactivity. For applications where specific three-dimensional orientations are required to fit into a protein's active site, separation of these isomers or stereoselective synthesis may be necessary. Commercially available products are often sold as a mixture, and researchers should confirm the isomeric ratio via techniques like GC or NMR before use.

Spectroscopic Signature for Structural Verification

Confirming the identity and purity of **Methyl 3-bromocyclobutane-1-carboxylate** is a self-validating step in any experimental workflow. The following are the expected spectroscopic characteristics:

- ^1H NMR: The proton NMR spectrum is expected to be complex due to the puckered nature of the cyclobutane ring and the presence of cis/trans isomers. Key signals would include:
 - A singlet for the methyl ester protons ($-\text{OCH}_3$) around 3.7 ppm.
 - Multiplets for the methine protons ($\text{CH}-\text{Br}$ and $\text{CH}-\text{CO}_2\text{Me}$) in the 3.0-4.5 ppm range. The proton alpha to the bromine will be significantly downfield.
 - Multiplets for the methylene protons ($-\text{CH}_2-$) of the cyclobutane ring, likely between 2.0-3.0 ppm.
- ^{13}C NMR: The carbon spectrum will show distinct signals for each carbon environment:
 - The carbonyl carbon ($-\text{C}=\text{O}$) of the ester at ~ 170 -175 ppm.
 - The methoxy carbon ($-\text{OCH}_3$) around 52 ppm.
 - The carbon bearing the bromine ($\text{C}-\text{Br}$) at ~ 40 -50 ppm.
 - The methine carbon bearing the ester group ($\text{C}-\text{CO}_2\text{Me}$).
 - The methylene carbons of the ring.

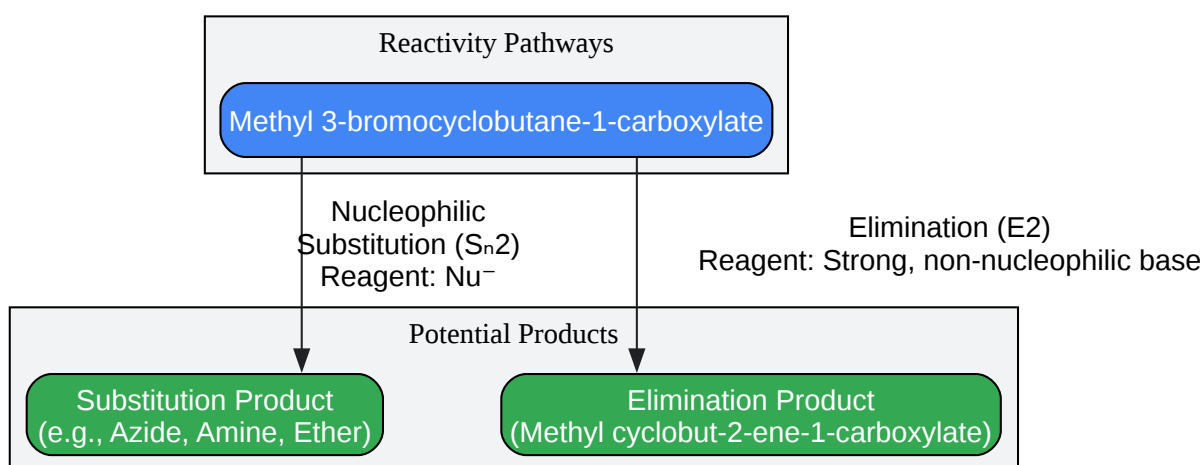
- Mass Spectrometry (MS): The mass spectrum will show a characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio). The molecular ion peaks $[\text{M}]^+$ and $[\text{M}+2]^+$ would be expected at m/z 192 and 194, respectively.
- Infrared (IR) Spectroscopy: A strong absorption band around $1730\text{-}1750\text{ cm}^{-1}$ is indicative of the ester carbonyl ($\text{C}=\text{O}$) stretch. C-H stretching and bending vibrations for the aliphatic ring and methyl group will also be present.

Part 2: Chemical Reactivity and Synthetic Strategy

From a synthetic chemist's perspective, **Methyl 3-bromocyclobutane-1-carboxylate** is a versatile intermediate. Its reactivity is dominated by the chemistry of the carbon-bromine bond, influenced by the strained four-membered ring.

Core Reactivity Pathways

The primary utility of this molecule stems from the C-Br bond, which allows for two major transformation types: nucleophilic substitution and elimination. The choice of reagents and conditions dictates the outcome.



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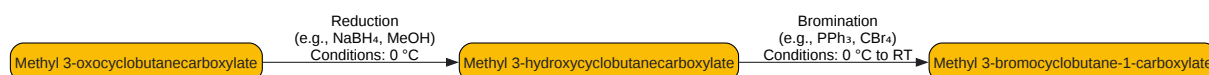
Caption: Primary reaction pathways for **Methyl 3-bromocyclobutane-1-carboxylate**.

- **Nucleophilic Substitution:** The bromine atom serves as an excellent leaving group. This allows for the introduction of a wide variety of nucleophiles (e.g., amines, azides, thiols, cyanides) via an S_N2 mechanism. This is the most common application, enabling the construction of more complex molecules. The strained nature of the ring can influence reaction rates compared to acyclic analogues.
- **Elimination:** In the presence of a strong, non-nucleophilic base (e.g., DBU, t-BuOK), an E2 elimination can occur to form the corresponding cyclobutene derivative. This pathway is useful for creating unsaturated four-membered rings.

Representative Synthetic Protocol: Bromination of a Hydroxy Ester

A common and reliable method to synthesize the title compound is via the bromination of a precursor alcohol, Methyl 3-hydroxycyclobutanecarboxylate. This multi-step approach, often starting from 3-oxocyclobutanecarboxylic acid, is a staple in synthetic labs.[8]

Workflow: From Ketone to Bromoester



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Caption: A typical synthetic workflow to produce the target compound.

Step-by-Step Methodology:

- **Reduction of the Ketone:**
 - Dissolve Methyl 3-oxocyclobutanecarboxylate in a suitable solvent like methanol (MeOH) in a round-bottom flask equipped with a magnetic stirrer.
 - Cool the solution to 0 °C in an ice bath. An inert atmosphere (e.g., nitrogen or argon) is recommended to prevent side reactions.

- Slowly add sodium borohydride (NaBH_4) portion-wise, monitoring for gas evolution. The borohydride serves as the reducing agent, converting the ketone to a secondary alcohol.
- Stir the reaction for 30-60 minutes at $0\text{ }^\circ\text{C}$, or until TLC/GC-MS analysis indicates complete consumption of the starting material.
- Quench the reaction carefully with a weak acid (e.g., saturated NH_4Cl solution) and extract the product with an organic solvent like ethyl acetate.
- Dry the organic layer (e.g., over MgSO_4), filter, and concentrate under reduced pressure to yield Methyl 3-hydroxycyclobutanecarboxylate.
- Bromination of the Alcohol (Appel Reaction):
 - Causality Note: This step converts the hydroxyl group, a poor leaving group, into a bromide, an excellent leaving group, via a phosphonium intermediate.
 - In a separate flask under an inert atmosphere, dissolve the crude alcohol from the previous step and triphenylphosphine (PPh_3) in a dry, aprotic solvent like tetrahydrofuran (THF).
 - Cool the mixture to $0\text{ }^\circ\text{C}$.
 - Add carbon tetrabromide (CBr_4) portion-wise. This generates the reactive brominating species in situ.
 - Allow the reaction to warm to room temperature and stir for several hours (typically 12-48h) until the reaction is complete by TLC/GC-MS.
 - Concentrate the reaction mixture and purify the crude product via column chromatography on silica gel to isolate the final product, **Methyl 3-bromocyclobutane-1-carboxylate**.

Part 3: Applications in Drug Discovery and Medicinal Chemistry

The true value of **Methyl 3-bromocyclobutane-1-carboxylate** lies in its role as a strategic building block. The cyclobutane ring is not merely a passive spacer; it actively imparts desirable

properties to drug candidates.[\[1\]](#)

- **Scaffold Hopping and Bioisosterism:** The cyclobutane ring can serve as a bioisostere for other groups, such as phenyl rings or larger cyclic systems. This allows chemists to "hop" from a known chemical scaffold to a novel one, potentially escaping patent limitations or improving properties like solubility.
- **Improving Metabolic Stability:** Aromatic rings are often sites of metabolic oxidation by cytochrome P450 enzymes. Replacing a phenyl ring with a saturated cyclobutane ring can block this metabolic pathway, increasing the drug's half-life and bioavailability.[\[1\]](#)
- **Conformational Restriction and 3D Shape:** Unlike flexible alkyl chains, the puckered cyclobutane ring locks substituents into well-defined spatial orientations. This conformational rigidity can enhance binding affinity to a biological target by reducing the entropic penalty of binding. This allows for precise positioning of key pharmacophoric groups.[\[1\]](#)
- **Vectorial Exit:** The defined substitution patterns on the cyclobutane ring allow chemists to project functional groups into specific regions of a protein's binding pocket, optimizing interactions and filling hydrophobic pockets.

Part 4: Safety, Handling, and Storage

As with any reactive chemical, adherence to proper safety protocols is non-negotiable. The following information is synthesized from available Safety Data Sheets (SDS).[\[2\]](#)[\[5\]](#)[\[9\]](#)

Hazard Information	Details	Source(s)
GHS Pictogram(s)	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	[10]
Precautionary Statements	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/eye protection/face protection. P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: Get medical advice/attention.	[10]

Handling Recommendations:

- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.
- In case of Contact: If skin contact occurs, wash off with soap and plenty of water.[5] In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- Fire Safety: The compound is a combustible liquid.[2] Keep away from heat, sparks, and open flames.[2][9] Use carbon dioxide, dry chemical, or alcohol-resistant foam for extinguishing.[5][9]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][9] It is noted to be heat sensitive.

Conclusion

Methyl 3-bromocyclobutane-1-carboxylate is more than a simple halogenated ester; it is a sophisticated chemical tool that provides access to the valuable cyclobutane scaffold. Its well-defined reactivity, combined with the unique stereochemical and metabolic advantages conferred by the four-membered ring, makes it an indispensable building block for the modern medicinal chemist. By understanding its core properties, reactivity, and safe handling procedures as outlined in this guide, researchers can confidently and effectively leverage this compound to advance their scientific objectives.

References

- MSDS of **methyl 3-bromocyclobutane-1-carboxylate**. (n.d.). Retrieved January 3, 2026, from [\[Link\]](#)
- Methyl 3-methylcyclobutene-1-carboxylate | C7H10O2 | CID 12523845 - PubChem. (n.d.). Retrieved January 3, 2026, from [\[Link\]](#)
- Wessjohann, L. A., et al. (2018). Cyclobutanes in Small-Molecule Drug Candidates. ChemMedChem, 13(17). Available from [\[Link\]](#)

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Sources

- 1. Cyclobutanes in Small-Molecule Drug Candidates - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Methyl 3-Bromocyclobutane-1-carboxylate | 4935-00-6 | TCI AMERICA [tcichemicals.com]
- 3. Methyl 3-bromocyclobutane-1-carboxylate | CymitQuimica [cymitquimica.com]
- 4. Methyl 3-bromocyclobutane-1-carboxylate CAS#: 4935-00-6 [m.chemicalbook.com]

- [5. capotchem.cn \[capotchem.cn\]](#)
- [6. Methyl 3-bromocyclobutane-1-carboxylate | 4935-00-6 \[chemicalbook.com\]](#)
- [7. Page loading... \[guidechem.com\]](#)
- [8. Methyl 3-bromocyclobutane-1-carboxylate synthesis - chemicalbook \[chemicalbook.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. methyl 3-bromocyclobutane-1-carboxylate - CAS:4935-00-6 - Abovchem \[abovchem.com\]](#)
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